

2-Amino-5-bromothiazole hydrobromide material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-bromothiazole
hydrobromide

Cat. No.: B1273002

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An In-depth Technical Guide to the Material Safety Data Sheet of **2-Amino-5-bromothiazole Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Amino-5-bromothiazole hydrobromide** (CAS No: 61296-22-8), a key biochemical reagent in life science research.^[1] The information is compiled from various safety data sheets to ensure a thorough understanding of its properties and associated hazards, catering to professionals in research and drug development.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Amino-5-bromothiazole hydrobromide** is presented below. This data is essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C3H3BrN2S.HBr[2][3]
Molecular Weight	259.95 g/mol [1][3][4][5][6][7][8]
Appearance	Light yellow to pale brown solid crystalline powder[2][3][7]
Melting Point	165 °C (decomposes)[1][4][5][6][9]
Boiling Point	192.5°C at 760 mmHg[1]
Flash Point	70.2°C[1]
Solubility	No specific data available, but noted to be soluble in polar solvents.
Odor	Odorless[10]
Hygroscopicity	Hygroscopic[2]

Toxicological Information and Hazard Classification

While extensive toxicological studies on **2-Amino-5-bromothiazole hydrobromide** have not been fully investigated, existing data allows for its classification according to the Globally Harmonized System (GHS).[10] The compound is categorized as harmful if swallowed and is a serious eye irritant.

Hazard Classification	Category	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed[4][5]
Serious Eye Irritation	Category 2	H319	Causes serious eye irritation[2][4][5]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[2][5]
Specific target organ toxicity (single exposure)	Category 3	H335	May cause respiratory irritation[5]

Experimental Protocols

Detailed experimental protocols for **2-Amino-5-bromothiazole hydrobromide** are not publicly available. However, based on the GHS classifications, the following standard toxicological assays are typically employed to determine such endpoints for thiazole derivatives.

Acute Oral Toxicity (LD50): The "Up-and-Down" procedure or the "Fixed-Dose" method (OECD Guidelines 425 and 420, respectively) are common for assessing acute oral toxicity. In these studies, the substance is administered to a group of fasted animals (usually rats) by oral gavage. The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD50 (the dose lethal to 50% of the test population) is then calculated.

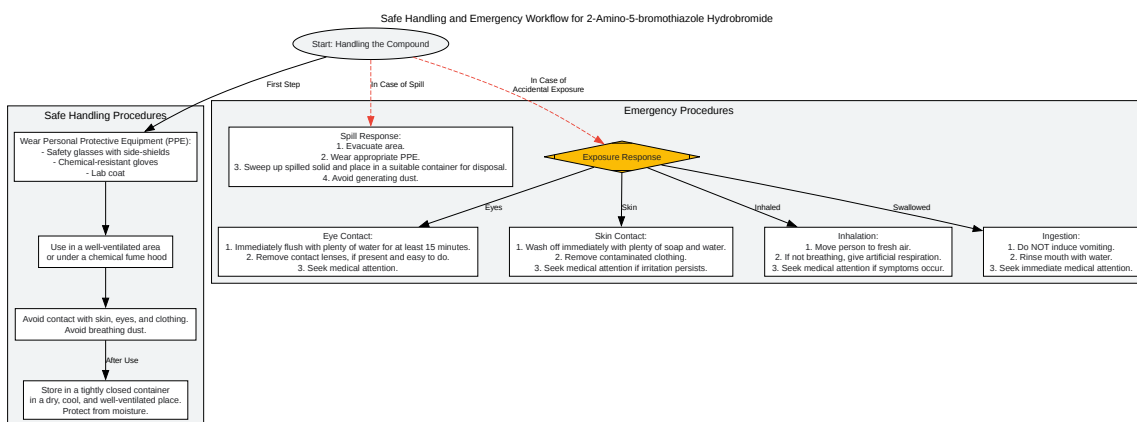
Eye Irritation/Corrosion: The Bovine Corneal Opacity and Permeability (BCOP) test or the Reconstructed human Cornea-like Epithelium (RhCE) test (OECD Guidelines 437 and 492) are in vitro methods used to assess eye irritation potential. These assays measure the damage caused by the test substance to a bovine cornea or a reconstructed human corneal epithelium, respectively. Parameters like opacity and permeability changes are used to classify the substance's irritation potential.

Skin Irritation/Corrosion: The In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439) is a widely accepted method. This test involves applying the chemical to a reconstructed human epidermis model and measuring the subsequent cell

viability, typically using an MTT assay. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Safe Handling and Emergency Procedures

The following diagram outlines the logical workflow for the safe handling and emergency response for **2-Amino-5-bromothiazole hydrobromide**. Adherence to these procedures is critical for minimizing risk in a laboratory setting.



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Caption: Workflow for safe handling, storage, and emergency response.

Fire-Fighting Measures

In the event of a fire, use water spray, carbon dioxide (CO₂), dry chemical, or appropriate foam as suitable extinguishing media. Firefighters should wear self-contained breathing apparatus and full protective gear. Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.

Disposal Considerations

Disposal of this substance and its containers must be in accordance with local, regional, and national regulations. It is the responsibility of the waste generator to properly classify the waste. Do not empty into drains.

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- To cite this document: BenchChem. [2-Amino-5-bromothiazole hydrobromide material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273002#2-amino-5-bromothiazole-hydrobromide-material-safety-data-sheet-msds]

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